

Application Notes and Protocols for FC131 TFA Stock Solutions

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Compound of Interest

Compound Name: FC131 Tfa

Cat. No.: B10817719

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Introduction

FC131 is a potent and selective antagonist of the C-X-C chemokine receptor type 4 (CXCR4). [1][2] As a critical mediator of cell migration, proliferation, and survival, CXCR4 and its ligand CXCL12 are implicated in various physiological and pathological processes, including cancer metastasis and HIV entry into cells.[3][4][5] FC131, a cyclic peptide, inhibits the binding of CXCL12 (SDF-1) to CXCR4 with high affinity, making it a valuable tool for research in oncology, immunology, and virology.[1][2] This document provides detailed protocols for the preparation of FC131 trifluoroacetate (TFA) stock solutions to ensure accurate and reproducible experimental outcomes.

Data Presentation

Quantitative data for **FC131 TFA** is summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C38H48F3N11O8	[1]
Molecular Weight	843.85 g/mol	[1]
Appearance	White lyophilized solid	
Purity	≥95%	
Target	CXCR4	
IC50	4.5 nM (for inhibiting [125I]-SDF-1 binding to CXCR4)	[1][2]
Solubility	Soluble to 250 mg/mL in DMSO (with sonication)	
Soluble to 2 mg/mL in 20% acetonitrile/water		

Experimental Protocols

Reconstitution of Lyophilized FC131 TFA

This protocol outlines the steps for reconstituting lyophilized **FC131 TFA** to create a high-concentration stock solution.

Materials:

- Lyophilized **FC131 TFA** vial
- Sterile, high-purity dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free water
- Sterile pipette tips
- Vortex mixer
- Centrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **FC131 TFA** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the desired volume of sterile DMSO to the vial to achieve a high-concentration stock solution (e.g., 10 mM). It is crucial to add the solvent slowly and directly onto the powder.
- **Dissolution:** Gently vortex the vial until the peptide is completely dissolved. If necessary, sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Preparation of Working Solutions

This protocol describes the dilution of the high-concentration stock solution to prepare working solutions for various assays.

Materials:

- **FC131 TFA** stock solution (in DMSO)
- Appropriate sterile aqueous buffer for your experiment (e.g., phosphate-buffered saline (PBS), cell culture medium)
- Sterile pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the **FC131 TFA** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with the appropriate aqueous buffer to the desired final concentration for your experiment. It is recommended to perform dilutions immediately before use.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle vortexing. Avoid vigorous shaking.
- Final DMSO Concentration: Be mindful of the final concentration of DMSO in your working solution, as high concentrations can be toxic to cells. It is generally recommended to keep the final DMSO concentration below 0.5%.

Considerations for Trifluoroacetic Acid (TFA)

FC131 is often supplied as a TFA salt, which is a byproduct of the peptide synthesis and purification process. While generally not an issue for many applications, residual TFA can interfere with certain biological assays.

Potential Effects of TFA:

- Cell-based assays: TFA can be cytotoxic at high concentrations and may affect cell proliferation and viability.^{[3][4]}
- pH alteration: Residual TFA can lower the pH of the stock and working solutions, which may impact experimental results.
- Spectroscopic analysis: TFA has a strong absorbance that can interfere with certain spectroscopic measurements.

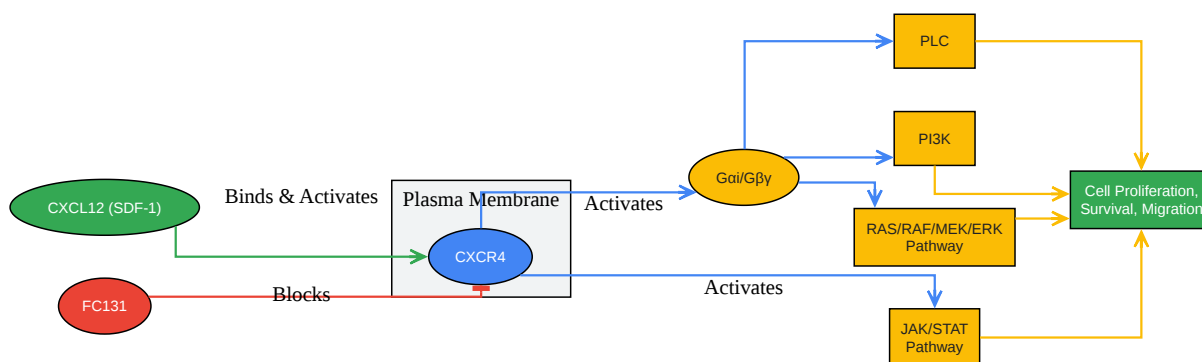
TFA Removal:

For sensitive applications, it may be necessary to perform a TFA salt exchange to a more biocompatible salt, such as acetate or hydrochloride. This can be achieved through techniques like HPLC or ion-exchange chromatography.

Visualizations

CXCR4 Signaling Pathway

FC131 acts as an antagonist at the CXCR4 receptor, blocking the downstream signaling cascades initiated by its natural ligand, CXCL12.

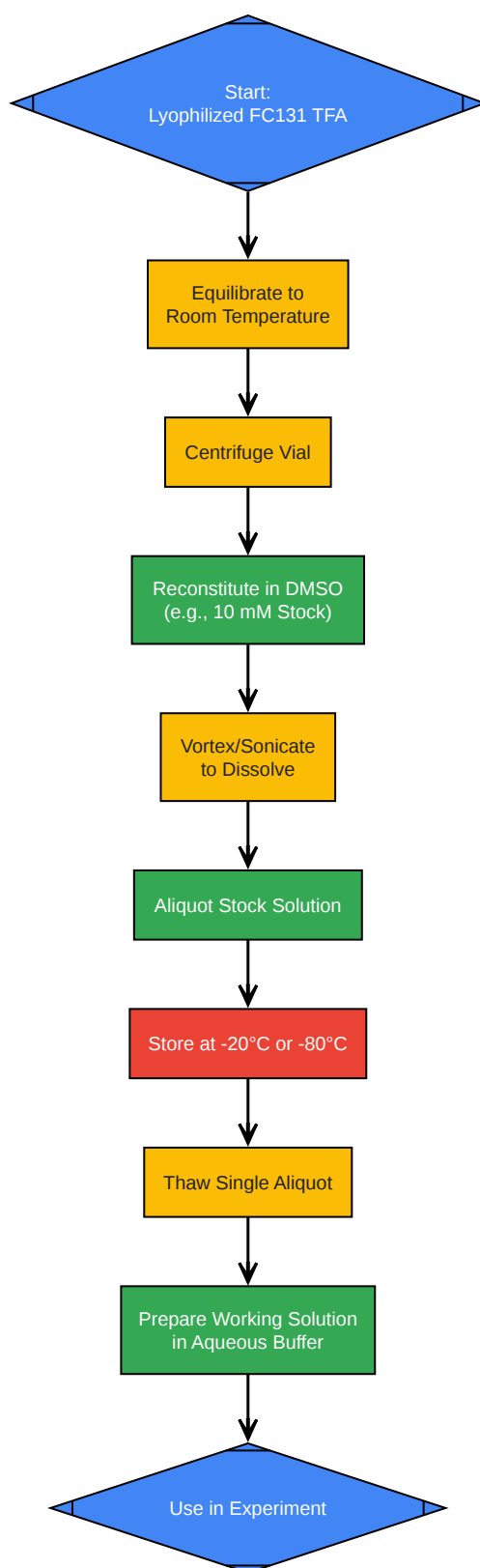


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Caption: FC131 blocks CXCL12-induced CXCR4 signaling.

Experimental Workflow for FC131 Stock Solution Preparation

The following diagram illustrates the logical flow of preparing **FC131 TFA** stock and working solutions.



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Phone: (601) 213-4426

Email: info@benchchem.com